

A Comparative Guide to Inter-laboratory Analytical Methods for Dimethylvinphos

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Compound of Interest

Compound Name: *Dimethylvinphos*

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This guide provides a comprehensive comparison of analytical methodologies for the detection and quantification of **Dimethylvinphos**, an organophosphate insecticide. The information is compiled from various validated methods and studies to assist laboratories in selecting and implementing appropriate analytical techniques. While a dedicated, formal inter-laboratory comparison study for **Dimethylvinphos** was not identified in the public domain, this guide presents a synthesis of available validation data from reputable sources, offering a comparative overview of method performance.

The primary analytical techniques discussed are Gas Chromatography-Mass Spectrometry (GC-MS/MS) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS). Data on performance characteristics such as recovery, precision (repeatability), and limits of quantification are presented to facilitate an objective comparison.

Data Presentation: Performance of Analytical Methods

The following tables summarize the quantitative performance data for **Dimethylvinphos** and other organophosphates from various single-laboratory and multi-residue method validation studies. This data provides a benchmark for expected performance across different analytical platforms.

Table 1: Performance Data for LC-MS/MS Analysis of **Dimethylvinphos**

Matrix	Fortification Level (mg/kg)	Recovery (%)	Repeatability (RSDr, %)	Method
White Beans	0.010	95	9	QuEChERS extraction, LC-MS/MS analysis ^[1]

Table 2: General Performance Data for Multi-Residue Analysis of Pesticides (including Organophosphates) by LC-MS/MS and GC-MS/MS

Analytical Method	Matrix	Average Recovery (%)	RSD Range (%)
GC-MS/MS	Grasshoppers	89	3-29
LC-MS/MS	Grasshoppers	84	6-29
GC-MS/MS & LC-MS/MS	Olive Oil	70-120 (majority)	<20 (majority)

Experimental Protocols

Detailed methodologies are crucial for the successful replication of analytical results. Below are summaries of experimental protocols adapted from validated methods for the analysis of **Dimethylvinphos** and other organophosphate pesticides.

Protocol 1: QuEChERS Extraction and LC-MS/MS Analysis for **Dimethylvinphos** in High Protein Pulses^[1]

This method is suitable for the analysis of **Dimethylvinphos** in complex matrices like white beans.

- Sample Preparation:
 - Weigh 5 g of homogenized sample into a 50 mL centrifuge tube.

- Add 10 mL of water to hydrate the sample.
- Add 10 mL of acetonitrile and internal standards.
- Shake using an automatic axial shaker for 6 minutes.
- Add QuEChERS salts (magnesium sulfate, sodium chloride, sodium citrate tribasic dihydrate, and sodium citrate dibasic sesquihydrate).
- Shake vigorously for 1 minute and centrifuge.
- Cleanup (Freezing-out):
 - Place the tube on dry ice for 20 minutes and centrifuge.
 - Transfer 5 mL of the supernatant to a 15 mL tube containing magnesium sulfate and PSA (primary secondary amine).
 - Vortex for 30 seconds and centrifuge.
- Instrumental Analysis (LC-MS/MS):
 - Transfer the supernatant to a vial and acidify with 5% formic acid in acetonitrile.
 - Dilute an aliquot of the extract with water containing an injection internal standard.
 - Analyze using a liquid chromatograph coupled to a tandem mass spectrometer.

Protocol 2: Multi-Residue Pesticide Analysis in Olive Oil by GC-MS/MS and LC-MS/MS

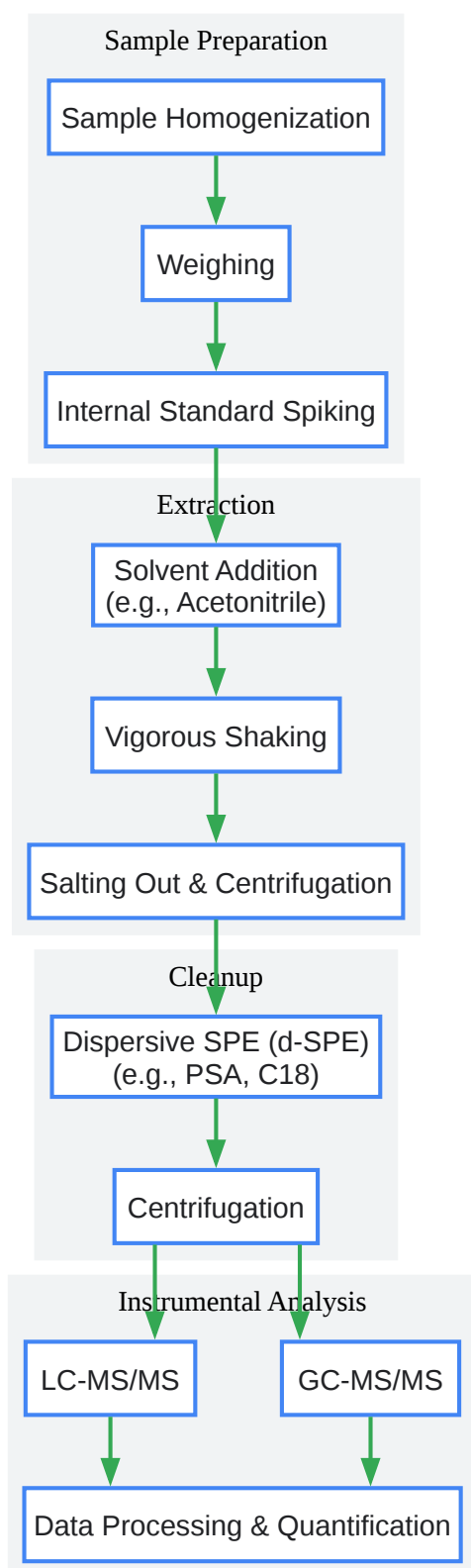
This protocol is a general procedure for the analysis of a wide range of pesticides, including organophosphates, in a high-fat matrix.

- Sample Preparation and Extraction:
 - Weigh 1.5 g of the homogenous olive oil sample into a 50 mL centrifuge tube.
 - Add 1.5 mL of n-hexane and shake.

- Add 6 mL of acetonitrile and shake vigorously for 10 minutes.
- Centrifuge for 2 minutes at 1000 rpm.
- Cleanup (Solid Phase Extraction - SPE):
 - Condition a C18 SPE cartridge with acetonitrile.
 - Load the acetonitrile supernatant onto the cartridge.
 - Elute the analytes with acetonitrile.
- Instrumental Analysis:
 - For LC-MS/MS: Reconstitute a portion of the eluate in an appropriate solvent mixture (e.g., ACN:H₂O) and filter before injection.
 - For GC-MS/MS: Evaporate a portion of the eluate to dryness and reconstitute in cyclohexane before injection.

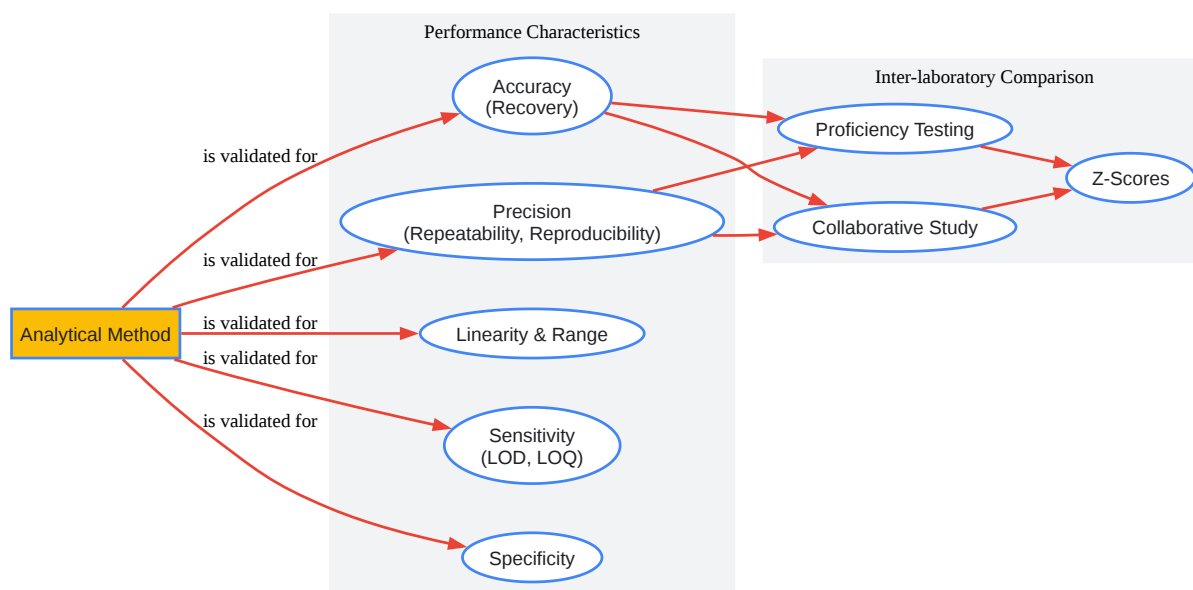
Mandatory Visualization

The following diagrams illustrate a typical workflow for pesticide residue analysis and the logical relationship in method validation.



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Caption: A typical QuEChERS-based workflow for pesticide residue analysis.



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Caption: Logical flow of analytical method validation and comparison.

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References

- 1. eurl-pesticides.eu [eurl-pesticides.eu]
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